

2-Hydroxynicotinic acid chemical properties and structure

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Compound of Interest

Compound Name: 2-Hydroxynicotinic acid

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An In-depth Technical Guide to **2-Hydroxynicotinic Acid**: Chemical Properties and Structure

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **2-hydroxynicotinic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Properties

2-Hydroxynicotinic acid is a derivative of nicotinic acid and a member of the pyridine family of compounds.^{[1][2][3][4]} It is a white to light yellow powder and serves as an important raw material and intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]}

The key chemical and physical properties of **2-hydroxynicotinic acid** are summarized in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	2-oxo-1H-pyridine-3-carboxylic acid	[3]
Synonyms	2-Hydroxypyridine-3-carboxylic acid, 2-oxo-1,2-dihydropyridine-3-carboxylic acid	[3][5]
CAS Number	609-71-2	[1]
Chemical Formula	C6H5NO3	[1]
Molecular Weight	139.11 g/mol	[1][3]
Melting Point	258-261 °C (lit.)	[1][2][6]
Boiling Point	255.04°C (rough estimate)	[1][6]
pKa	2.40 ± 0.20 (Predicted)	[1]
Solubility	0.1 M NaOH: 0.1 g/mL, clear	[1][4]
Appearance	White to light yellow powder	[1][4]

Chemical Structure and Tautomerism

An important structural feature of **2-hydroxynicotinic acid** is its existence in tautomeric forms. In the solid state, it predominantly exists as its tautomer, 2-oxo-1,2-dihydro-3-pyridinecarboxylic acid (2-ODHPCA).[7] This tautomerism is a key aspect of its chemical behavior. The molecule has been found to exist in four polymorphic forms, which arise from different packing arrangements of the molecules in the crystal lattice.[7]

Tautomeric equilibrium of **2-hydroxynicotinic acid**.

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-hydroxynicotinic acid** are crucial for its application in research and development.

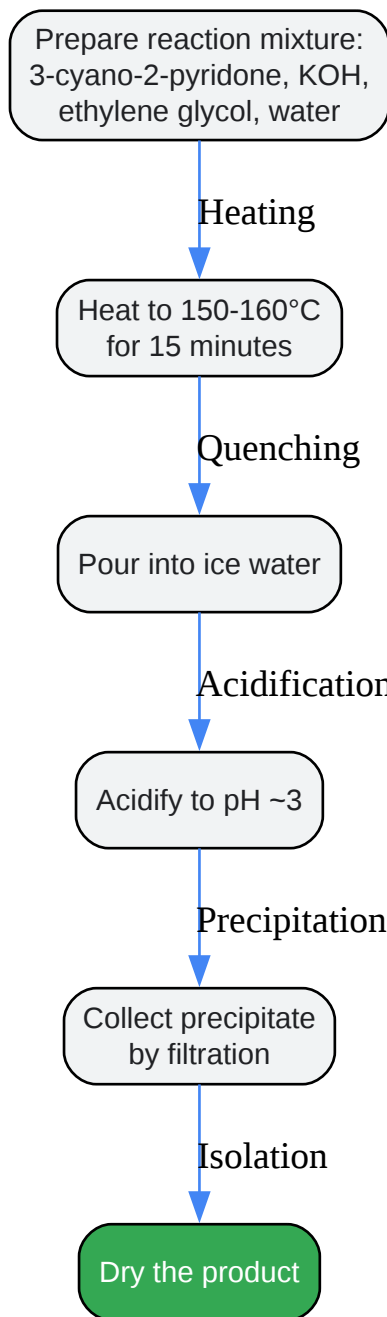
Synthesis Protocol

A common method for the synthesis of **2-hydroxynicotinic acid** involves the hydrolysis of 3-cyano-2-pyridone.[\[8\]](#)

Methodology:

- Reaction Mixture Preparation: A solution is prepared containing 6 g of 3-cyano-2-pyridone, 7.5 g of potassium hydroxide pellets (85%), 8 ml of ethylene glycol, and 1.5 ml of water.[\[8\]](#)
- Heating: The solution is heated to 150°-160° C for 15 minutes.[\[8\]](#)
- Quenching: The reaction mixture is then poured into ice water.[\[8\]](#)
- Acidification and Precipitation: The aqueous solution is acidified to a pH of approximately 3, which causes the **2-hydroxynicotinic acid** to precipitate out of the solution.[\[8\]](#)
- Isolation and Drying: The precipitate is collected by filtration and dried to yield the final product.[\[8\]](#) The melting point of the product obtained through this method is reported to be 258°-260° C.[\[8\]](#)

Synthesis of 2-Hydroxynicotinic Acid

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Workflow for the synthesis of **2-hydroxynicotinic acid**.

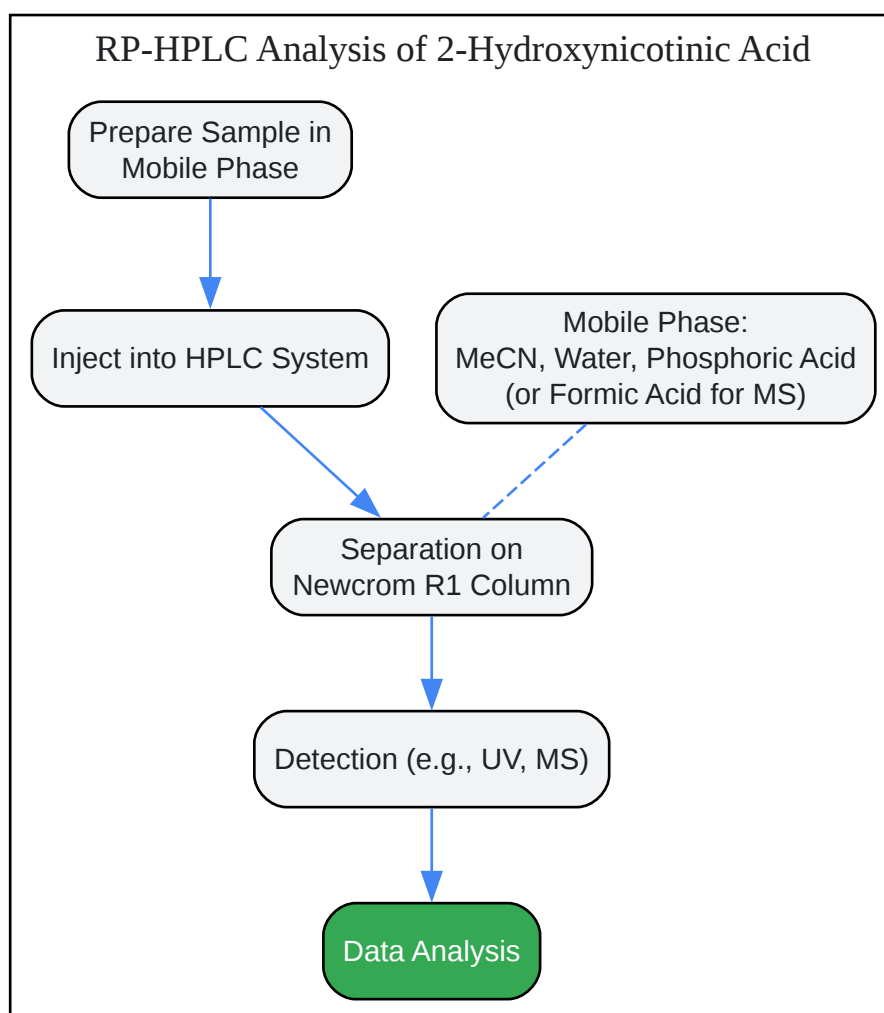
Analytical Protocol: Reverse-Phase HPLC

2-Hydroxynicotinic acid can be analyzed using a reverse-phase high-performance liquid chromatography (RP-HPLC) method.[\[5\]](#)

Methodology:

- Column: Newcrom R1 HPLC column.[\[5\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[\[5\]](#)
- Mass Spectrometry Compatibility: For applications compatible with mass spectrometry (MS), phosphoric acid should be replaced with formic acid in the mobile phase.[\[5\]](#)
- UPLC Applications: For fast Ultra-Performance Liquid Chromatography (UPLC) applications, columns with smaller 3 μm particles are available.[\[5\]](#)

This method is scalable and can be adapted for the isolation of impurities in preparative separation and is also suitable for pharmacokinetic studies.[\[5\]](#)

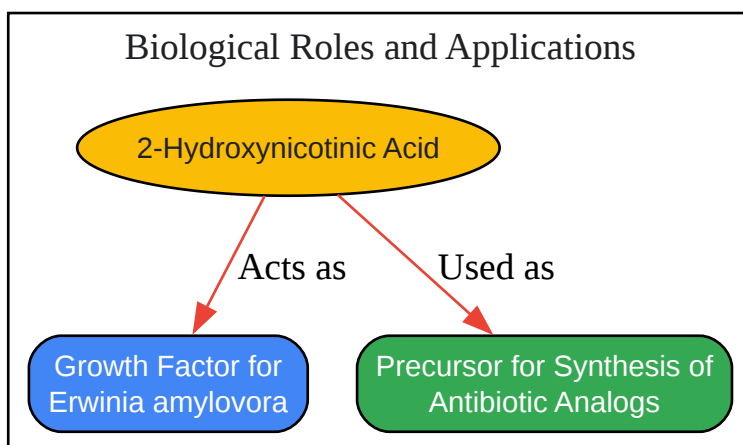


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Workflow for the analysis of **2-hydroxynicotinic acid** via RP-HPLC.

Biological Activity and Applications

2-Hydroxynicotinic acid has been identified as a growth factor for *Erwinia amylovora*, a bacterium that affects pear and apple blossoms.[1][2] Furthermore, it is utilized in the synthesis of novel 2-hydroxynicotinoyl-serine-butyl esters, which have been investigated for their antibiotic properties against various bacteria, including *Bacillus subtilis* and *Staphylococcus aureus*.[9]



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Biological applications of **2-hydroxynicotinic acid**.

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References

- 1. 2-Hydroxynicotinic acid CAS#: 609-71-2 [m.chemicalbook.com]
- 2. 2-Hydroxynicotinic acid | 609-71-2 [chemicalbook.com]
- 3. 2-Hydroxynicotinic acid | C₆H₅NO₃ | CID 69114 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. 2-Hydroxynicotinic acid | SIELC Technologies [sielc.com]
- 6. longkechem.com [longkechem.com]
- 7. Solid-state identity of 2-hydroxynicotinic acid and its polymorphism - CrystEngComm (RSC Publishing) [pubs.rsc.org]
- 8. prepchem.com [prepchem.com]
- 9. Synthesis and biological activity of 2-hydroxynicotinoyl-serine-butyl esters related to antibiotic UK-3A - PubMed [pubmed.ncbi.nlm.nih.gov]

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